

5-Chloroquinolin-2-amine chemical properties

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Compound of Interest

Compound Name: 5-Chloroquinolin-2-amine

Cat. No.: B1602155

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An In-depth Technical Guide to the Chemical Properties of **5-Chloroquinolin-2-amine**

Abstract

5-Chloroquinolin-2-amine is a pivotal heterocyclic building block in the landscape of medicinal chemistry and organic synthesis. Its unique electronic and structural features, derived from the quinoline scaffold, a reactive amino group at the C2 position, and an electron-withdrawing chlorine atom at the C5 position, make it a valuable precursor for a diverse range of biologically active molecules. This guide provides a comprehensive overview of its core chemical properties, established synthetic protocols, characteristic reactivity, and key spectroscopic data. The insights herein are intended to empower researchers in leveraging this compound for the rational design and development of novel therapeutic agents and complex molecular architectures.

Core Physicochemical and Structural Properties

5-Chloroquinolin-2-amine is a solid at room temperature, and its properties are defined by the interplay of the aromatic quinoline core, the basic amino group, and the electronegative chloro substituent. These features govern its solubility, reactivity, and interaction with biological targets.

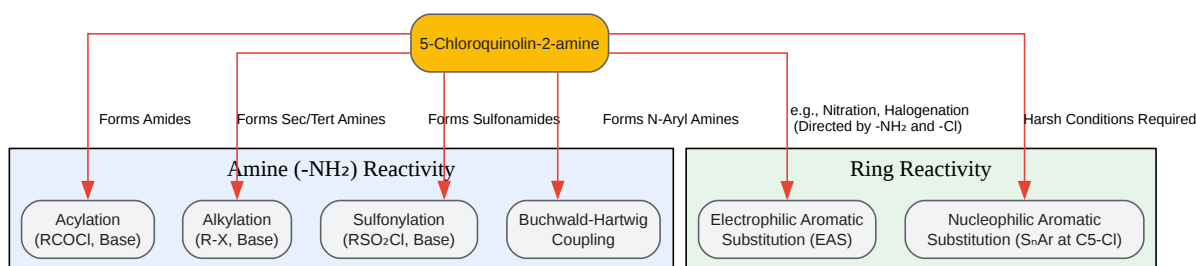
Structural and Physical Data

A summary of the key physicochemical properties for **5-Chloroquinolin-2-amine** is presented below. It is critical to distinguish this isomer from others, such as 5-chloroquinolin-8-amine, as their properties differ significantly.

Property	Data	Source(s)
IUPAC Name	5-chloroquinolin-2-amine	
CAS Number	68050-37-3	[1]
Molecular Formula	C ₉ H ₇ ClN ₂	[2]
Molecular Weight	178.62 g/mol	
Appearance	Solid (predicted)	
Melting Point	Data not readily available	
Boiling Point	Predicted: 354.4 ± 27.0 °C	[3]
Storage Conditions	2-8°C, protect from light, inert atmosphere	[2][4]

Molecular Structure Diagram

The structural formula of **5-Chloroquinolin-2-amine** highlights the key functional groups on the quinoline ring system.



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References

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